

An In-depth Technical Guide to Isobutane (CAS Number: 75-28-5)

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Compound of Interest

Compound Name:	Isobutane
CAS No.:	4630-45-9
Cat. No.:	B10815321

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Introduction

Isobutane, with the CAS number 75-28-5, is a saturated branched-chain alkane.[1] Also known as 2-methylpropane, it is a colorless and flammable gas with a faint petroleum-like odor.[1][2] It is commonly found in natural gas and crude oil.[2] This document provides a comprehensive overview of the scientific data available for **isobutane**, including its physical and chemical properties, safety information, spectroscopic data, and a representative analytical methodology. All quantitative data has been summarized in structured tables for ease of reference.

Physicochemical Properties

The fundamental physical and chemical properties of **isobutane** are crucial for its handling, storage, and application in various scientific contexts.

Property	Value	Source(s)
Molecular Formula	C4H10	[2]
Molecular Weight	58.12 g/mol	[2]
Melting Point	-160 °C (-256 °F)	[2][3]
Boiling Point	-12 °C (10.4 °F)	[2][3]
Density (liquid)	0.557 g/mL at 20 °C	[1]
Vapor Density	2.01 (air = 1) at 21 °C	[2]
Vapor Pressure	72.2 psi (498 kPa) at 37.7 °C	[2]
Flash Point	-83 °C (-117.4 °F)	[2][4]
Autoignition Temperature	460 °C (860 °F)	[5][6]
Water Solubility	48.9 mg/kg at 25 °C	[2][6]
LogP (Octanol/Water Partition Coefficient)	2.76	[2][6]

Thermochemical Data

Thermochemical data is essential for understanding the energy changes associated with chemical reactions involving **isobutane**.

Property	Value	Source(s)
Standard Enthalpy of Formation (gas, $\Delta_f H^\circ_{\text{gas}}$)	-134.2 $\pm$ 0.6 kJ/mol	[7]
Standard Molar Entropy (gas, S°_{gas})	294.6 J/mol·K	[8]
Molar Heat Capacity (gas, $C_{p,\text{gas}}$)	96.5 J/mol·K at 25 °C	[9]
Enthalpy of Combustion (gas, $\Delta_c H^\circ_{\text{gas}}$)	-2869.3 $\pm$ 0.6 kJ/mol	[9]

Safety and Hazard Information

Understanding the safety and hazard profile of **isobutane** is paramount for its safe handling in a laboratory or industrial setting.

Parameter	Value/Information	Source(s)
CAS Number	75-28-5	[2]
UN Number	1969	[10][11]
Hazard Class	2.1 (Flammable Gas)	[10][11]
Lower Explosive Limit (LEL)	1.8% in air	[4]
Upper Explosive Limit (UEL)	8.4% in air	[4]
NIOSH REL (TWA)	800 ppm (1900 mg/m ³)	[2][10]
ACGIH TLV (TWA)	1000 ppm	[10][11]
Primary Hazards	Extremely flammable, gas under pressure (may explode if heated), simple asphyxiant at high concentrations.	[11][12]
Incompatibilities	Strong oxidizing agents (e.g., nitrates, perchlorates), chlorine, fluorine.	[6][10]

Spectroscopic Data

Spectroscopic data is fundamental for the identification and characterization of **isobutane**.

Mass Spectrometry

The electron ionization mass spectrum of **isobutane** is characterized by a base peak at m/z 43, corresponding to the stable isopropyl cation ($[\text{CH}(\text{CH}_3)_2]^+$). The molecular ion peak at m/z 58 is typically of low intensity.

m/z	Relative Intensity	Proposed Fragment
58	Low	[C ₄ H ₁₀] ⁺ (Molecular Ion)
43	100 (Base Peak)	[C ₃ H ₇] ⁺
41	~42	[C ₃ H ₅] ⁺
29	~20	[C ₂ H ₅] ⁺
27	~26	[C ₂ H ₃] ⁺

Note: Relative intensities can vary slightly between instruments.

Infrared (IR) Spectroscopy

The gas-phase IR spectrum of **isobutane** shows characteristic absorptions for C-H stretching and bending vibrations.

Wavenumber (cm ⁻¹)	Vibration Type
2975 - 2845	C-H stretching
1470 - 1365	C-H bending (deformation)
~1380	C-H bending (characteristic for gem-dimethyl group)

Nuclear Magnetic Resonance (NMR) Spectroscopy

Due to the symmetry of the **isobutane** molecule, its NMR spectra are relatively simple.

¹H NMR:

- δ ~0.95 ppm (doublet, 9H): Corresponds to the nine equivalent protons of the three methyl (CH₃) groups.
- δ ~1.8 ppm (multiplet, 1H): Corresponds to the single proton of the methine (CH) group.

¹³C NMR:

- δ ~24.6 ppm: Corresponds to the three equivalent methyl (CH_3) carbons.
- δ ~25.2 ppm: Corresponds to the methine (CH) carbon.

Experimental Protocols

Gas Chromatography (GC) Analysis of Isobutane

This section outlines a general experimental protocol for the analysis of **isobutane** in a gaseous sample using Gas Chromatography with a Flame Ionization Detector (GC-FID).

1. Objective: To determine the purity of an **isobutane** sample or its concentration in a gas mixture.

2. Materials and Equipment:

- Gas chromatograph equipped with a Flame Ionization Detector (GC-FID).
- Capillary column suitable for light hydrocarbon analysis (e.g., porous layer open tubular (PLOT) column).
- High-purity carrier gas (e.g., helium or nitrogen).
- High-purity hydrogen and air for the FID.
- Gas-tight syringe or a gas sampling valve for sample introduction.
- Certified standard gas mixture containing **isobutane** for calibration.
- Data acquisition and processing software.

3. Chromatographic Conditions (Example):

- Column: Alumina PLOT column, 30 m x 0.53 mm ID.
- Oven Temperature Program: 35°C isothermal.^[5]
- Injector Temperature: 150°C.

- Detector Temperature: 250°C.
- Carrier Gas Flow Rate: 5 mL/min (Helium).
- Sample Size: 0.5 - 1.0 mL.

4. Sample Preparation and Introduction:

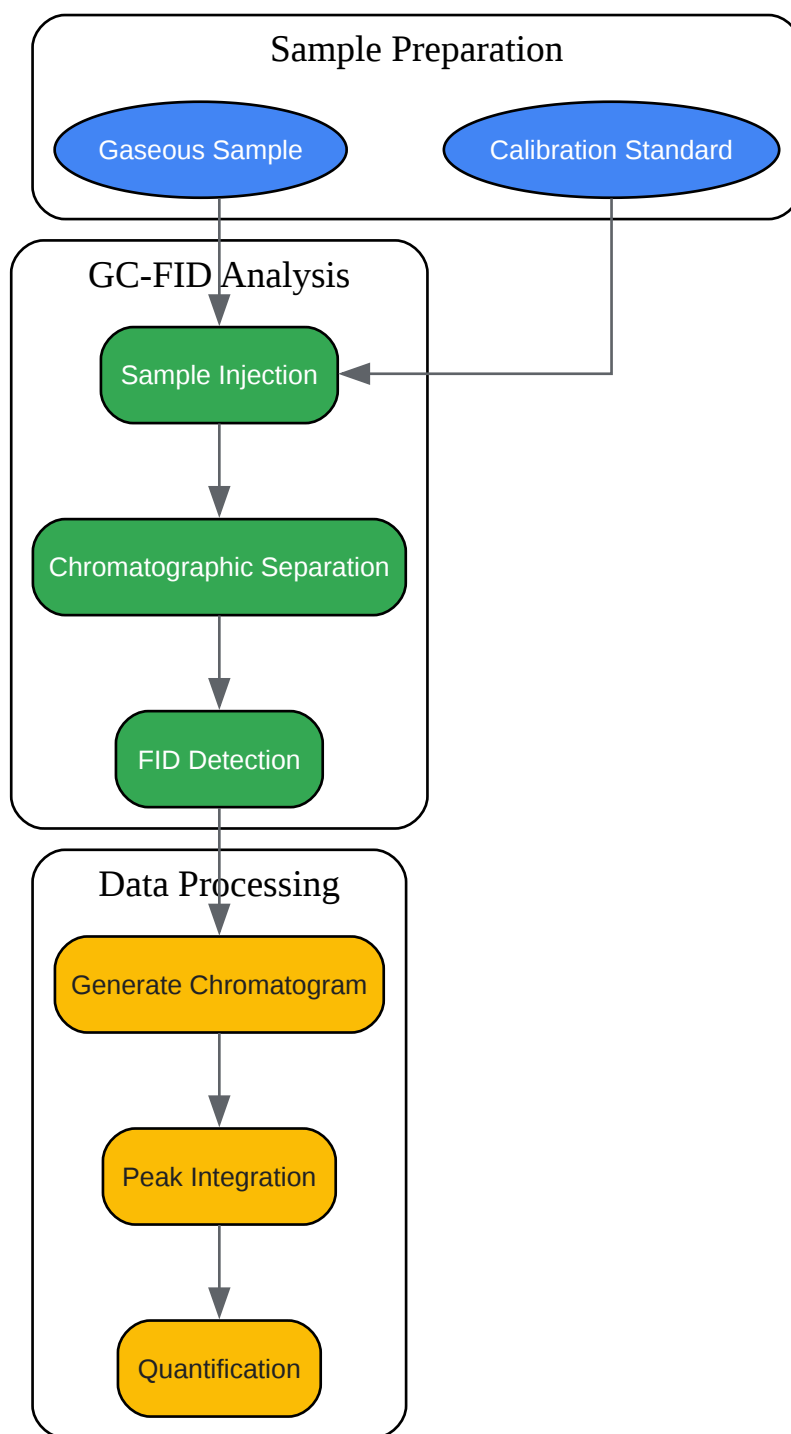
- Gaseous samples can be introduced directly into the GC using a gas-tight syringe or a gas sampling loop.
- For trace analysis in complex matrices like blood, headspace analysis is employed, where the volatile components from the sample are introduced into the GC.[5]

5. Data Analysis:

- The retention time of the peak corresponding to **isobutane** is used for qualitative identification by comparing it to the retention time of a known standard.
- The peak area is used for quantitative analysis. A calibration curve is generated by injecting known concentrations of the **isobutane** standard and plotting peak area versus concentration. The concentration of **isobutane** in the unknown sample is then determined from this calibration curve.

Visualizations

Experimental Workflow for GC Analysis

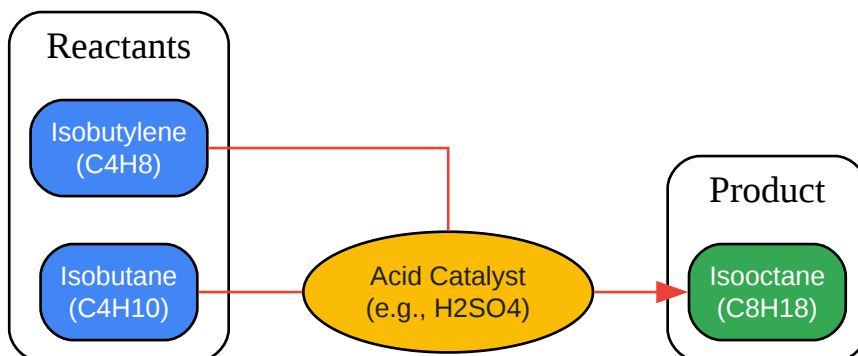


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Caption: Workflow for the quantitative analysis of **isobutane** using GC-FID.

Common Reaction: Alkylation with Isobutylene

A significant industrial reaction involving **isobutane** is its alkylation with isobutylene to produce isooctane, a high-octane gasoline component.



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Caption: Simplified representation of the alkylation of **isobutane** with isobutylene.

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